

## Core Chemical Properties and Hazards

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### Compound of Interest

Compound Name: Azido-PEG1-acid

Cat. No.: B605813

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**Azido-PEG1-acid** ( $C_5H_9N_3O_3$ ) is a click chemistry reagent featuring a terminal azide group and a carboxylic acid, connected by a single polyethylene glycol (PEG) spacer.<sup>[1][2]</sup> The azide group allows for reaction with alkynes, BCN, or DBCO via click chemistry, while the carboxylic acid can be conjugated to primary amines.<sup>[1][2]</sup> The PEG spacer enhances the hydrophilicity of the molecule.<sup>[1][2]</sup>

### General Properties of Azido-PEG1-acid

Property	Value	Source
Chemical Formula	$C_5H_9N_3O_3$	<sup>[1]</sup>
Molecular Weight	159.1 g/mol	<sup>[1]</sup>
CAS Number	1393330-34-1	<sup>[1]</sup>
Purity	Typically >95-98%	<sup>[1]</sup>
Solubility	Soluble in Water, DMSO, DMF, DCM	<sup>[1]</sup>
Storage	Recommended at -20°C	<sup>[1][3][4]</sup>

### Primary Hazards

The primary hazard associated with **Azido-PEG1-acid** stems from its azide functional group. While organic azides are generally less hazardous than inorganic azides like sodium azide,

they are still considered energetic materials and must be handled with care. The primary concerns are:

- **Formation of Explosive Compounds:** Azides can form highly explosive heavy metal azides upon contact with certain metals (e.g., lead, copper, silver, mercury).<sup>[5]</sup> Reaction with acids can form the highly toxic and explosive hydrazoic acid ( $\text{HN}_3$ ).<sup>[5]</sup>
- **Potential for Decomposition:** Although generally stable, organic azides can decompose violently when subjected to heat, shock, or friction.
- **Toxicity:** While specific toxicity data for **Azido-PEG1-acid** is not readily available, related azido compounds are classified as harmful if swallowed and toxic to aquatic life.<sup>[6]</sup> Hydrazoic acid, which can be formed from azides, is acutely toxic and a severe inhalation hazard.<sup>[7]</sup>

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when working with **Azido-PEG1-acid** and other azido-containing compounds.

### Engineering Controls

- **Fume Hood:** All manipulations of **Azido-PEG1-acid**, especially when heating or performing reactions, must be conducted in a certified chemical fume hood.<sup>[5]</sup>
- **Blast Shield:** The use of a blast shield is strongly recommended, particularly when working with larger quantities or when heating the compound.<sup>[5]</sup>
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of any potentially harmful vapors.<sup>[5]</sup>

### Personal Protective Equipment (PPE)

PPE	Specification	Rationale
Eye Protection	Safety glasses or chemical splash goggles.	Protects eyes from splashes and potential projectiles in case of rapid decomposition. [7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves must be changed immediately if contaminated.[5]
Body Protection	Flame-resistant lab coat.	Protects against splashes and fire. A chemical-resistant apron is recommended for larger quantities.[5]

## Incompatible Materials and Storage

To prevent the formation of unstable and hazardous compounds, **Azido-PEG1-acid** must be segregated from the following:

Incompatible Material	Hazard
Acids	Forms highly toxic and explosive hydrazoic acid ( $\text{HN}_3$ ). [5]
Heavy Metals (Copper, Lead, Silver, Mercury, etc.) and their salts	Forms highly shock-sensitive and explosive heavy metal azides. [5]
Halogenated Solvents (e.g., Dichloromethane, Chloroform)	Can form extremely unstable di- and tri-azidomethane. [5]
Strong Oxidizing/Reducing Agents	Can lead to vigorous, potentially explosive reactions. [6]

### Storage Procedures

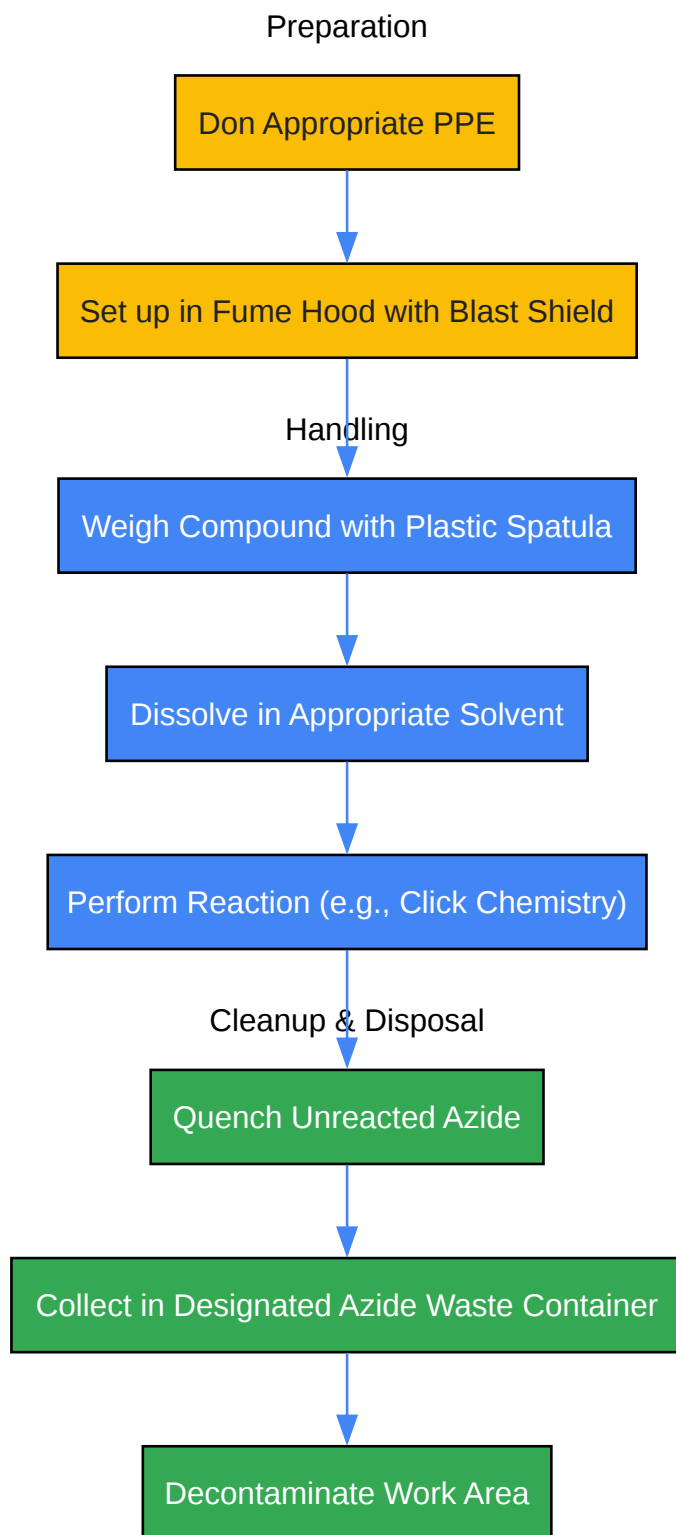
- Temperature: Store at -20°C for long-term stability.  
[1][3][4]

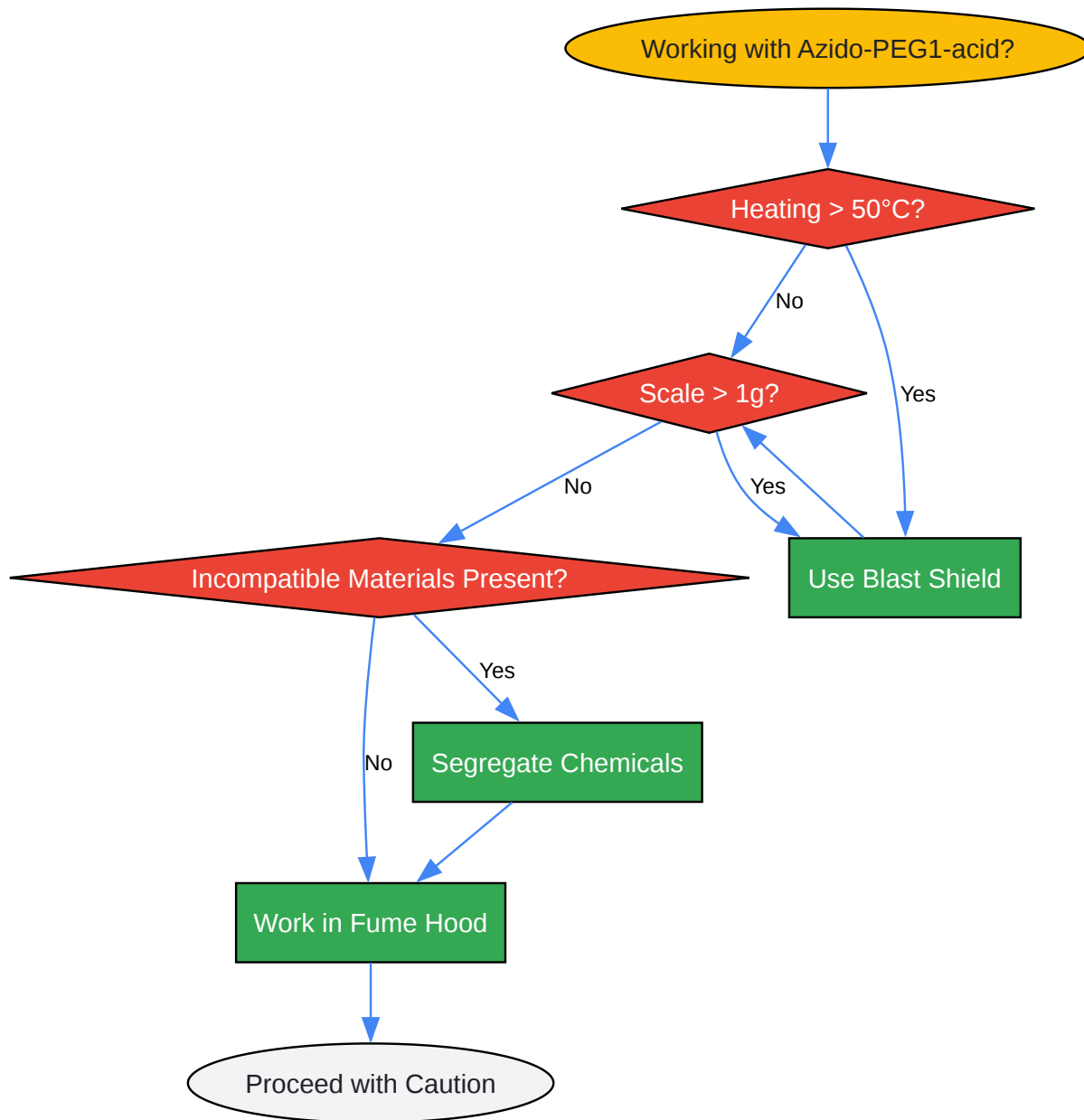
- Container: Keep in a tightly sealed, clearly labeled container.
- Environment: Store in a dry, dark place away from incompatible materials.[8]

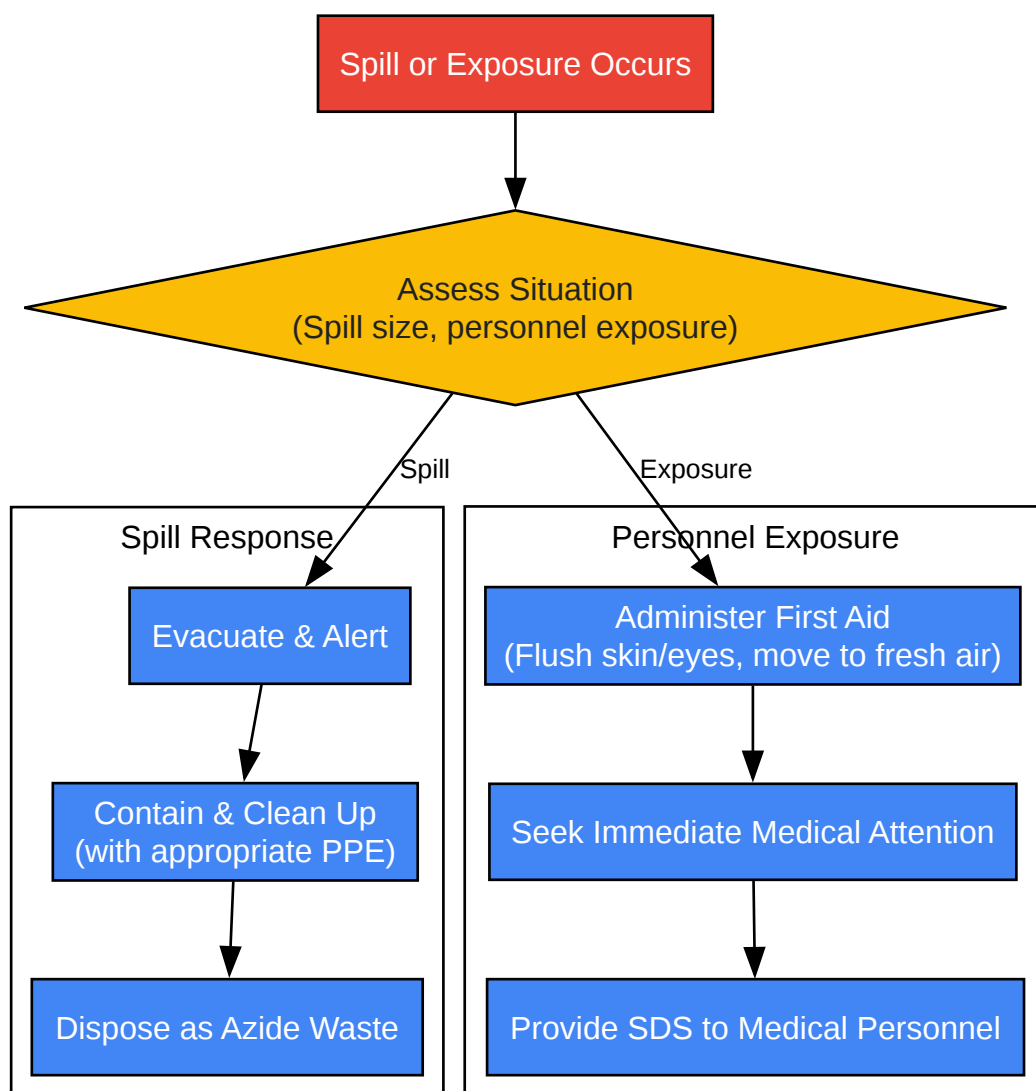
## Experimental Protocols and Workflows

The following diagrams and protocols outline best practices for handling **Azido-PEG1-acid** in a research setting.

### General Handling Workflow







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